

Application Notes and Protocols for In Vitro Assays with Umbralisib

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Compound of Interest

Compound Name: *Umbralisib*

Cat. No.: *B560156*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Umbralisib (Ukoniq) is a dual inhibitor of phosphoinositide 3-kinase delta (PI3K δ) and casein kinase 1 epsilon (CK1 ϵ).^{[1][2][3]} PI3K δ is a key component of the B-cell receptor signaling pathway, which is crucial for the proliferation and survival of malignant B-cells.^{[4][5]} CK1 ϵ is involved in the regulation of oncoprotein translation and has been implicated in the pathogenesis of lymphoid malignancies.^{[1][2]} **Umbralisib** has demonstrated efficacy in treating relapsed or refractory marginal zone lymphoma (MZL) and follicular lymphoma (FL).^{[1][6][7]} However, it was voluntarily withdrawn from the market due to concerns about long-term side effects.^{[5][7]}

These application notes provide detailed protocols for in vitro assays to characterize the activity of **umbralisib**, including biochemical kinase assays and cell-based assays for proliferation, signaling, and migration.

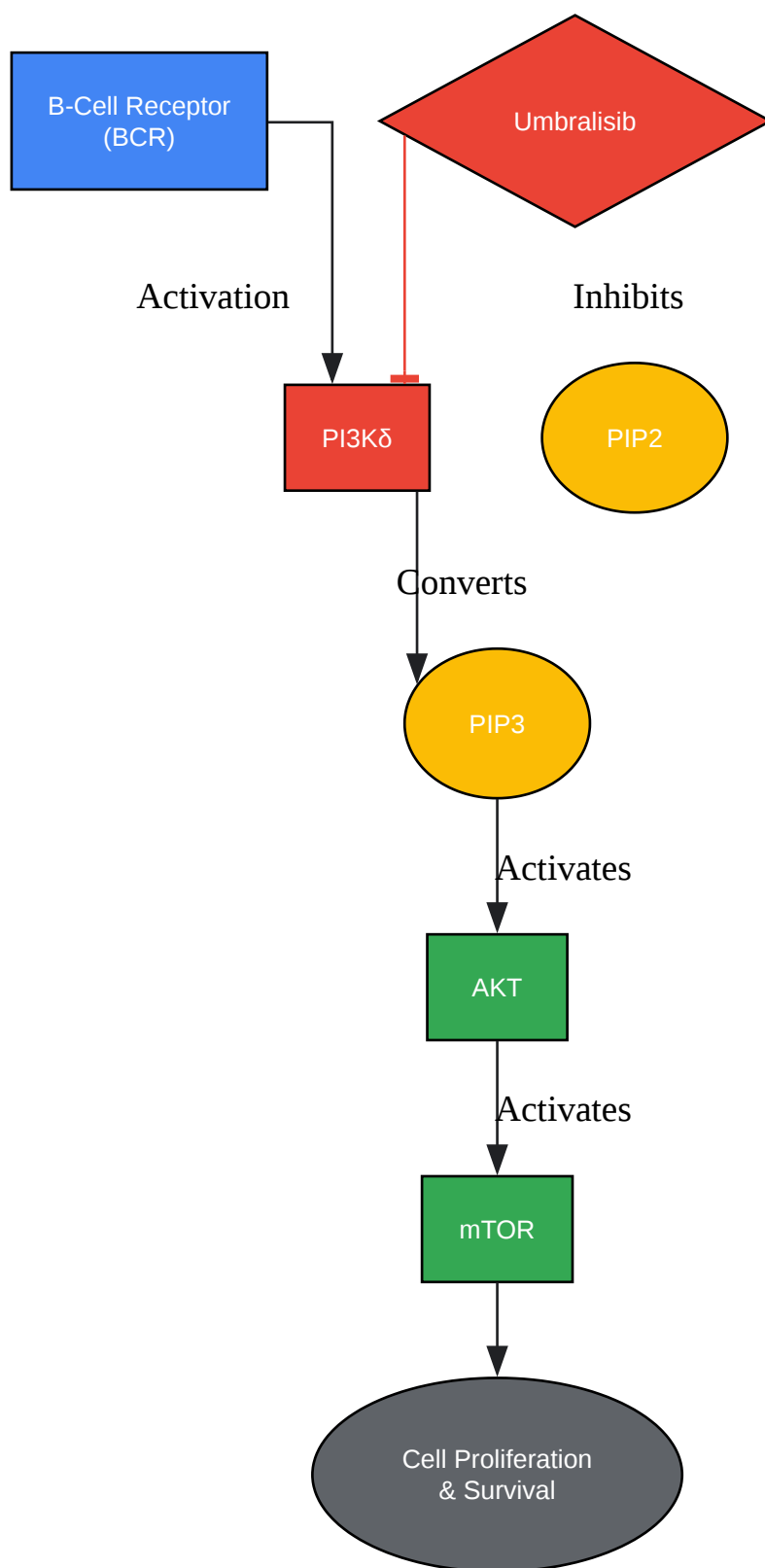
Data Presentation

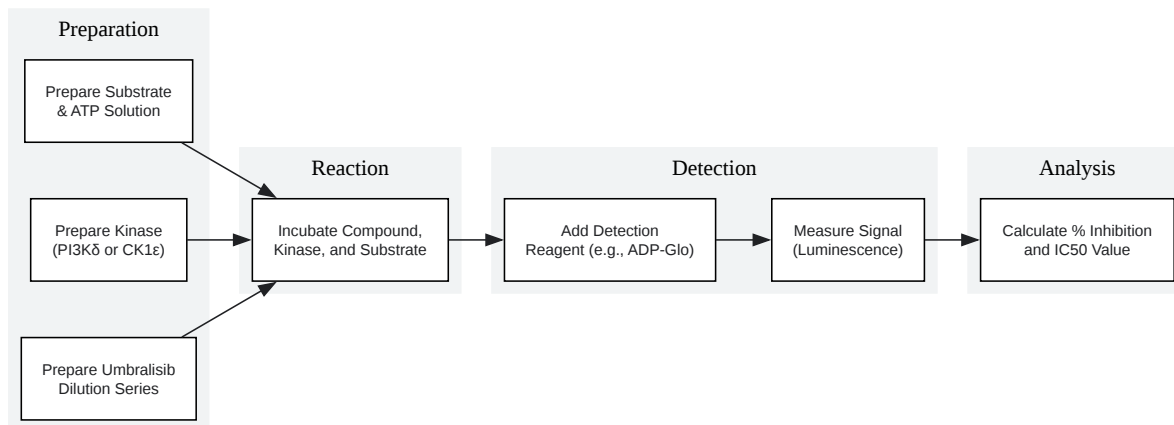
The following table summarizes the in vitro inhibitory activities of **umbralisib** against its primary targets and its effects on cancer cell lines.

Assay Type	Target/Cell Line	Parameter	Value	Reference
Biochemical Assay	PI3K δ	IC50	22.2 nM	[8]
PI3K α	Selectivity	>1000-fold vs δ	[8]	
PI3K β	Selectivity	>30-50-fold vs δ	[8]	
PI3K γ	Selectivity	>15-50-fold vs δ	[8]	
CK1 ϵ	EC50	6.0 μ M		
Cell-Based Assay	Human whole blood CD19+ cells	Proliferation EC50	100-300 nM	[9]
Human leukemia and lymphoma cell lines	Growth Inhibition (GI50)	0.6 to 66 μ M	[10]	
DLBCL cell line (LY7)	c-Myc expression	Potent repression at 15-50 μ M	[1]	

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway targeted by **umbralisib** and a general workflow for an in vitro kinase assay.





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